

Preparation of DK419 Stock Solution in DMSO: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of **DK419**, a potent inhibitor of Wnt/ β -catenin signaling, using dimethyl sulfoxide (DMSO) as the solvent.[1] [2] Adherence to this protocol will ensure the accurate and reproducible preparation of **DK419** for use in various in vitro and in vivo experimental settings.

Summary of Quantitative Data

For ease of reference, the key quantitative data for **DK419** and its preparation are summarized in the table below.



Parameter	Value	Source
Molecular Formula	C16H9F6N3O	Calculated
Molecular Weight	373.26 g/mol	Calculated
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Reported IC ₅₀ (TOPFlash Assay)	0.19 ± 0.08 μM	[1]
Reported IC50 (CRC Cell Proliferation)	0.07 to 0.36 μM	[1]
Recommended Stock Concentration	1-10 mM	Standard Practice
Storage of Stock Solution	-20°C or -80°C	Standard Practice
Handling Precautions	Use personal protective equipment (PPE)	Standard Practice

Experimental Protocol: Preparation of a 10 mM DK419 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DK419** in DMSO. The concentration can be adjusted based on experimental needs by modifying the mass of **DK419** used.

Materials:

- **DK419** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer



· Pipettes and sterile pipette tips

Procedure:

- Determine the required mass of **DK419**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **DK419** is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 373.26 g/mol x 1000 mg/g
 - Mass (mg) = 3.73 mg
- Weighing DK419:
 - Tare a clean, dry microcentrifuge tube or amber glass vial on a calibrated analytical balance.
 - Carefully weigh out 3.73 mg of **DK419** powder into the tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **DK419** powder.
 - Cap the tube securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes until the **DK419** is completely dissolved.
 Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - \circ For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge



tubes.

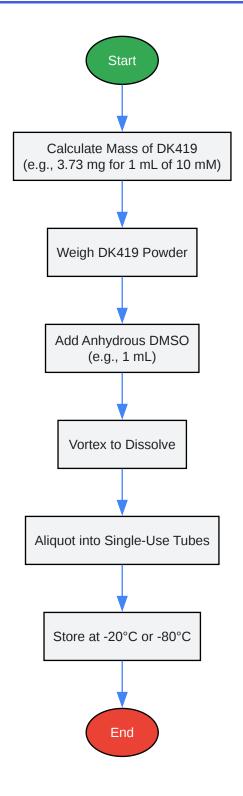
 Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. Protect from light.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Wnt/ β -catenin signaling pathway inhibited by **DK419** and the experimental workflow for preparing the stock solution.

Caption: Wnt/β-catenin signaling pathway and the inhibitory action of **DK419**.





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Caption: Workflow for preparing **DK419** stock solution in DMSO.



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